

Preparation of SOLVENT YELLOW 12 Stock Solutions for Experimental Use

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Compound of Interest

Compound Name: SOLVENT YELLOW 12

Cat. No.: B1585595

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Application Note and Protocol

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the preparation, handling, and storage of stock solutions of **SOLVENT YELLOW 12**, a hydrophobic azo dye. The information is intended to ensure accurate and reproducible experimental results while maintaining laboratory safety.

Introduction

SOLVENT YELLOW 12 is an organic dye used in various research and industrial applications, including the coloring of plastics, waxes, and printing inks.^{[1][2][3]} In a laboratory setting, it can be utilized as a non-polar marker or for staining hydrophobic cellular components. Accurate preparation of stock solutions is critical for achieving reliable and consistent results in experimental assays. This protocol outlines the necessary steps for preparing stock solutions of **SOLVENT YELLOW 12** in common organic solvents.

Properties of SOLVENT YELLOW 12

A summary of the key physical and chemical properties of **SOLVENT YELLOW 12** is presented in the table below.

Property	Value
Synonyms	C.I. 11860, Oil Yellow HA
Molecular Formula	C ₁₄ H ₁₄ N ₂ O
Molecular Weight	226.27 g/mol
Appearance	Brilliant yellow powder
Melting Point	97-98°C
Solubility in Water	Insoluble

Quantitative Solubility Data

The solubility of **SOLVENT YELLOW 12** in various organic solvents at 20°C is summarized in the following table. This data is essential for selecting the appropriate solvent and maximum achievable stock concentration.

Solvent	Solubility (g/L)	Solubility (mg/mL)	Molar Concentration (M)
Dichloromethane	320	320	~1.41
Methylbenzene	100	100	~0.44
Butyl acetate	90	90	~0.40
Acetone	30	30	~0.13
Ethanol	8	8	~0.035

Molar concentration is calculated based on the molecular weight of 226.27 g/mol .

Safety Precautions

Before handling **SOLVENT YELLOW 12**, it is crucial to review the Safety Data Sheet (SDS). The following are general safety guidelines:

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, safety glasses with side shields, and chemical-resistant gloves.
- Ventilation: Work in a well-ventilated area or a chemical fume hood to avoid inhalation of dust particles.
- Handling Powder: Avoid generating dust when weighing and handling the solid dye.
- Disposal: Dispose of all waste materials, including empty containers and contaminated items, in accordance with local, state, and federal regulations.

Experimental Protocol: Preparation of a 10 mg/mL Stock Solution in Acetone

This protocol provides a step-by-step guide for preparing a 10 mg/mL stock solution of **SOLVENT YELLOW 12** in acetone.

5.1. Materials and Equipment

- **SOLVENT YELLOW 12** powder
- Anhydrous acetone (ACS grade or higher)
- Analytical balance
- Spatula
- Weighing paper or boat
- Glass vial with a screw cap (e.g., 5 mL or 10 mL)
- Volumetric flask (optional, for high precision)
- Micropipettes and sterile tips
- Vortex mixer
- Sonicator (optional)

5.2. Step-by-Step Procedure

- Calculate the required mass of **SOLVENT YELLOW 12**: To prepare 5 mL of a 10 mg/mL stock solution, you will need: Mass = Concentration x Volume = 10 mg/mL x 5 mL = 50 mg
- Weigh the **SOLVENT YELLOW 12**:
 - Place a clean, dry weighing boat on the analytical balance and tare it.
 - Carefully weigh out 50 mg of **SOLVENT YELLOW 12** powder using a spatula.
- Transfer the powder:
 - Carefully transfer the weighed powder into a clean, dry glass vial.
- Add the solvent:
 - Using a micropipette, add 5 mL of anhydrous acetone to the vial containing the **SOLVENT YELLOW 12** powder.
- Dissolution:
 - Securely cap the vial.
 - Vortex the mixture for 1-2 minutes to facilitate dissolution.
 - Visually inspect the solution to ensure that all the powder has dissolved. If any solid particles remain, continue vortexing. For difficult-to-dissolve compounds, brief sonication in a water bath may be helpful.
- Labeling and Storage:
 - Clearly label the vial with the name of the compound (**SOLVENT YELLOW 12**), the concentration (10 mg/mL), the solvent (Acetone), and the date of preparation.
 - Store the stock solution in a cool, dark place. For long-term storage, -20°C is recommended.

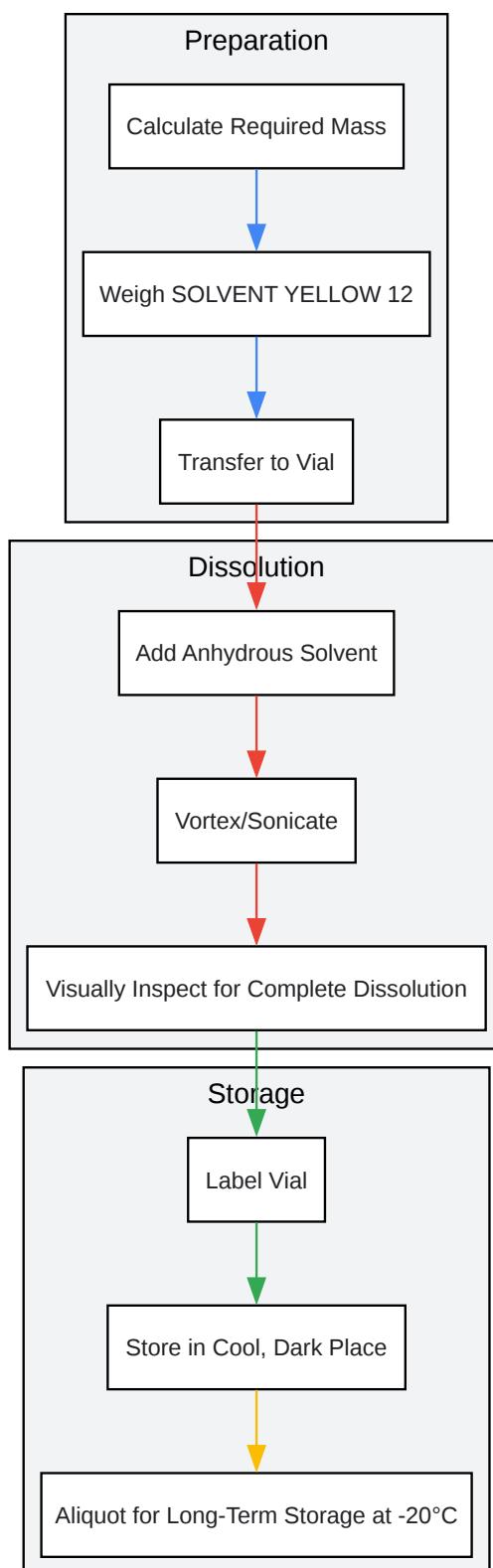
Storage and Stability

Specific long-term stability data for **SOLVENT YELLOW 12** stock solutions is not readily available. However, based on general practices for handling azo dyes and hydrophobic compounds, the following storage recommendations are provided:

- Short-term storage (days to weeks): Store at 2-8°C, protected from light.
- Long-term storage (weeks to months): Aliquot the stock solution into smaller, single-use vials to avoid repeated freeze-thaw cycles and store at -20°C.
- Solvent Evaporation: Ensure vials are tightly sealed to prevent solvent evaporation, which would alter the concentration of the stock solution.
- Visual Inspection: Before each use, visually inspect the stock solution for any signs of precipitation or color change, which may indicate degradation or insolubility. If precipitation is observed, gently warm the solution and vortex to redissolve.

Visualization of the Experimental Workflow

The following diagram illustrates the key steps in the preparation of a **SOLVENT YELLOW 12** stock solution.

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Caption: Workflow for preparing **SOLVENT YELLOW 12** stock solution.

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